

# Introduction: The Privileged Scaffold of 3-Hydroxy-3-phenacyloxindole

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## Compound of Interest

Compound Name: 3-Hydroxy-3-phenacyloxindole

CAS No.: 52552-33-7

Cat. No.: B1218637

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In the landscape of modern drug discovery, certain molecular frameworks consistently appear in a multitude of biologically active compounds. These are often referred to as "privileged structures" due to their ability to interact with multiple, diverse biological targets. The 3-substituted-3-hydroxy-2-oxindole core is a prominent member of this class, found at the heart of numerous natural products and synthetic molecules with potent therapeutic properties.<sup>[1][2][3]</sup>

**3-Hydroxy-3-phenacyloxindole** is a archetypal example of this scaffold. Its structure is a precise amalgamation of three key components:

- An oxindole ring system, providing a rigid, heterocyclic foundation.
- A quaternary stereocenter at the C3 position, featuring a critical hydroxyl group. This chiral center is fundamental to the molecule's three-dimensional shape and its specific interactions with biological macromolecules.
- A phenacyl substituent(-CH<sub>2</sub>C(=O)Ph), which provides a key point for interaction and can be readily modified to tune the molecule's properties.

This guide delves into the chemical rationale behind the synthesis, characterization, and biological function of this molecule, providing a foundational understanding for its application in pharmaceutical research.

Table 1: Core Chemical Properties of **3-Hydroxy-3-phenacyloxindole**

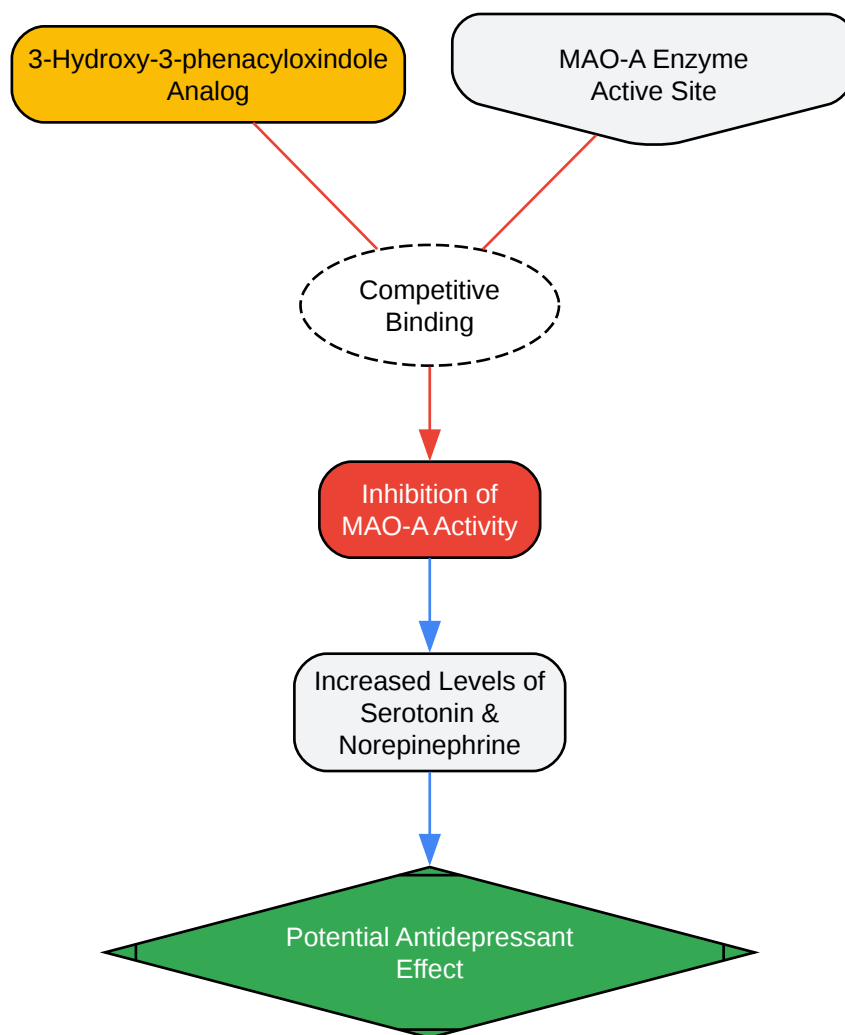
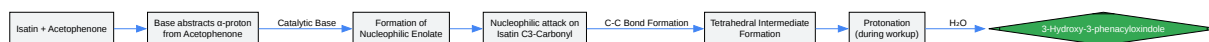
| Property          | Value                                           | Source |
|-------------------|-------------------------------------------------|--------|
| CAS Number        | 5322-12-3                                       | [4]    |
| Molecular Formula | C <sub>16</sub> H <sub>13</sub> NO <sub>3</sub> | [4][5] |
| Molecular Weight  | 267.28 g/mol                                    | [4]    |
| Monoisotopic Mass | 267.08954 Da                                    | [5]    |
| InChIKey          | BIOYMYKQUHGHGY-<br>UHFFFAOYSA-N                 | [5]    |

## The Core Architecture: A Structural Dissection

The therapeutic potential of **3-Hydroxy-3-phenacyloxindole** is intrinsically linked to its unique three-dimensional architecture. Understanding this structure is paramount to appreciating its function and designing next-generation analogs.

- **The Oxindole Core:** This bicyclic heteroaromatic system is not merely a passive scaffold. The lactam moiety and the aromatic ring are crucial for establishing hydrogen bonds and  $\pi$ -stacking interactions with biological targets.
- **The C3 Quaternary Stereocenter:** The carbon at position 3 is the molecule's most significant structural feature. Being bonded to four different substituents (the oxindole nitrogen/carbonyl, the aromatic ring portion, the hydroxyl group, and the phenacyl group), it is a chiral center. The specific (R) or (S) configuration of this center dictates how the molecule presents its functional groups in space, which is often the determining factor for biological efficacy. The tertiary hydroxyl group at this position is a potent hydrogen bond donor and acceptor, frequently anchoring the molecule within a receptor's active site.[6]

- The Phenacyl Substituent: This group extends from the core and provides a large, aromatic surface for van der Waals and hydrophobic interactions. The ketone functionality offers an additional hydrogen bond acceptor site. Modifications to the phenyl ring of this group (e.g., adding electron-withdrawing or -donating groups) are a primary strategy for modulating the molecule's electronic properties and biological activity.[6][7]



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